

N-Cyclohexyl-2-aminobenzenesulfonamide chemical properties and structure.

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Compound of Interest

Compound Name: *N-Cyclohexyl 2-aminobenzenesulfonamide*

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Technical Guide: N-Cyclohexyl-2-aminobenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of N-Cyclohexyl-2-aminobenzenesulfonamide. The information is curated for professionals in research and development, with a focus on data clarity and experimental context.

Chemical Identity and Structure

N-Cyclohexyl-2-aminobenzenesulfonamide is a chemical compound belonging to the sulfonamide class. Its structure consists of a central benzenesulfonamide core with a cyclohexyl group attached to the sulfonamide nitrogen and an amino group at the ortho position of the benzene ring.

The canonical SMILES representation of the molecule is S(C1C=CC=CC=1N)(NC1CCCCC1)(=O)=O^[1].

Table 1: Chemical Identifiers

Identifier	Value	Reference
CAS Number	77516-54-2	[1]
Molecular Formula	C12H18N2O2S	[1]
Molecular Weight	254.35 g/mol	[1][2]
PubChem CID	572505	[1]
InChIKey	TUENGZHHNXAVMJ-UHFFFAOYSA-N	[1]

Physicochemical Properties

The physical and chemical properties of N-Cyclohexyl-2-aminobenzenesulfonamide are summarized below. These properties are crucial for understanding its behavior in various experimental and biological systems.

Table 2: Physical and Chemical Properties

Property	Value	Unit	Reference
Boiling Point	429.7	°C at 760 mmHg	[1]
Flash Point	213.7	°C	[1]
Density	1.26	g/cm ³	[1]
LogP (Octanol/Water)	2.6	[1]	

Table 3: Computed Molecular Properties

Property	Value	Unit	Reference
Hydrogen Bond Donor Count	2	[1][3]	
Hydrogen Bond Acceptor Count	4	[1][3]	
Rotatable Bond Count	3	[1][3]	
Topological Polar Surface Area	80.6	Å ²	[1][2]
Complexity	331	[1]	
Exact Mass	254.10904	Da	[1]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of N-Cyclohexyl-2-aminobenzenesulfonamide are not extensively published, a general synthetic approach can be inferred from standard sulfonamide synthesis methodologies.

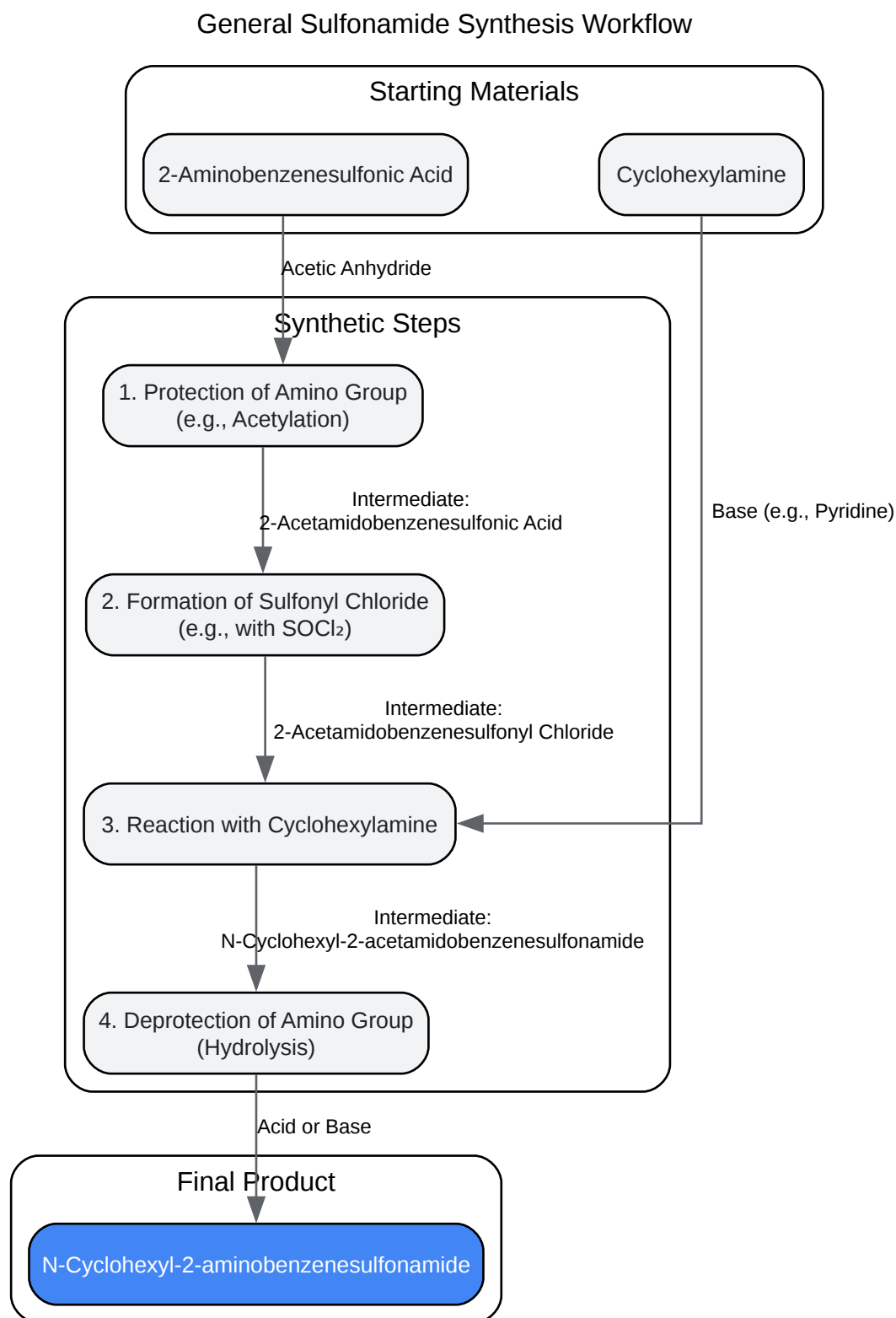
General Synthesis of Sulfonamides:

A common method for synthesizing sulfonamides involves the reaction of a sulfonyl chloride with an amine. For N-Cyclohexyl-2-aminobenzenesulfonamide, the synthesis would likely proceed as follows:

- **Protection of the Amino Group:** The amino group of 2-aminobenzenesulfonic acid would first be protected, for example, through acetylation to form 2-acetamidobenzenesulfonic acid.
- **Formation of the Sulfonyl Chloride:** The resulting sulfonic acid is then treated with a chlorinating agent, such as thionyl chloride (SOCl₂) or phosphorus pentachloride (PCl₅), to convert the sulfonic acid group into a sulfonyl chloride (2-acetamidobenzenesulfonyl chloride).
- **Sulfonamide Formation:** The 2-acetamidobenzenesulfonyl chloride is then reacted with cyclohexylamine in the presence of a base (like pyridine or triethylamine) to form the

sulfonamide linkage. This yields N-cyclohexyl-2-acetamidobenzenesulfonamide.

- Deprotection: The final step involves the hydrolysis of the acetamido protecting group, typically under acidic or basic conditions, to yield the final product, N-Cyclohexyl-2-aminobenzenesulfonamide.



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Caption: General synthetic workflow for N-Cyclohexyl-2-aminobenzenesulfonamide.

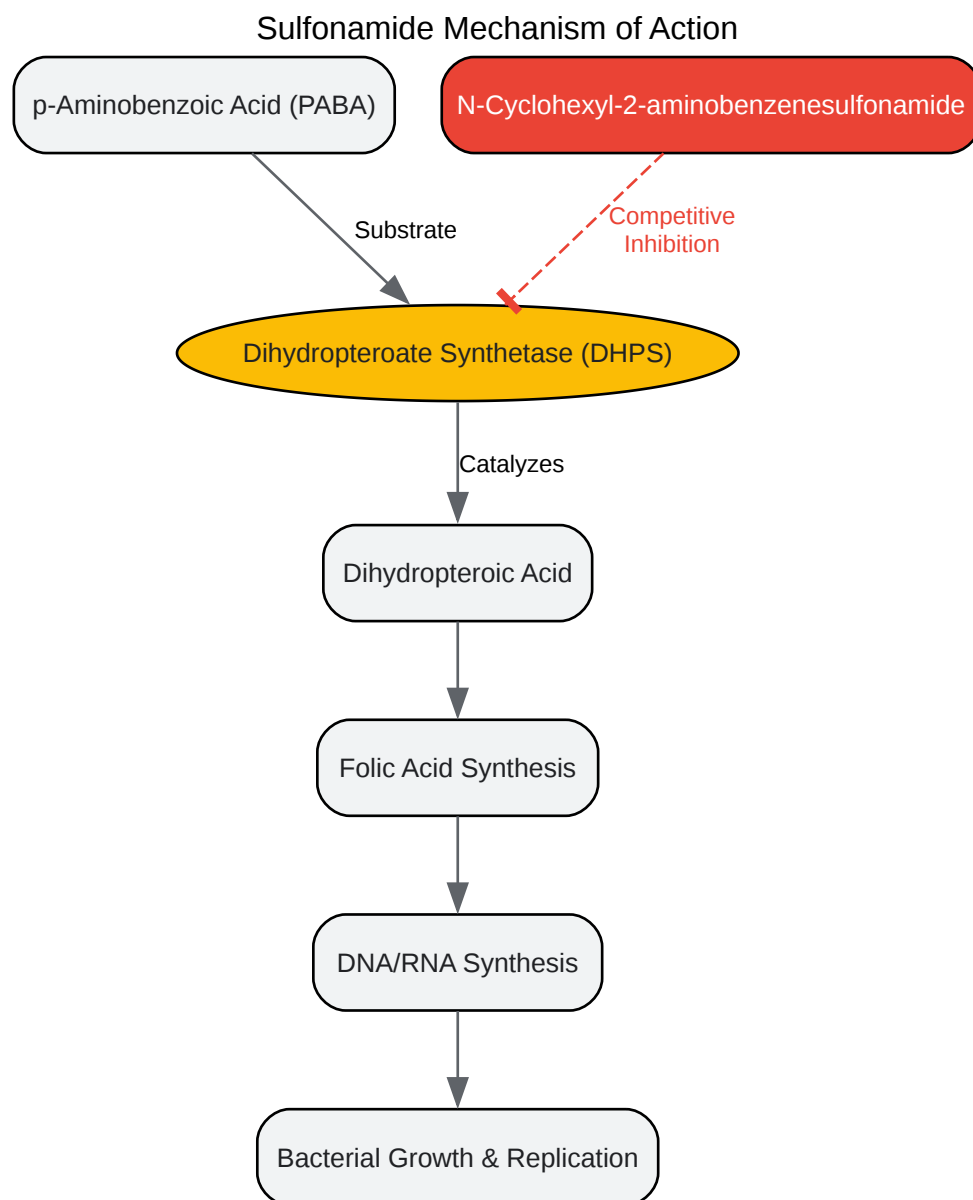
Potential Biological Activity and Signaling

As a member of the sulfonamide class of compounds, N-Cyclohexyl-2-aminobenzenesulfonamide is anticipated to exhibit antibacterial properties. The primary mechanism of action for sulfonamide antibiotics is the competitive inhibition of the enzyme dihydropteroate synthetase (DHPS)[\[4\]](#)[\[5\]](#)[\[6\]](#).

Mechanism of Action - Folic Acid Synthesis Inhibition:

Bacteria rely on the synthesis of folic acid (vitamin B9) for the production of nucleotides, which are essential for DNA and RNA synthesis. A key step in this pathway is the conversion of para-aminobenzoic acid (PABA) to dihydropteroic acid, a reaction catalyzed by DHPS.

Due to their structural similarity to PABA, sulfonamides can bind to the active site of DHPS, acting as competitive inhibitors. This blockage prevents the synthesis of dihydropteroic acid and, consequently, folic acid. The depletion of folic acid ultimately halts bacterial growth and replication, leading to a bacteriostatic effect.[\[4\]](#)[\[5\]](#) Mammalian cells are not affected by this mechanism because they do not synthesize their own folic acid; instead, they obtain it from their diet[\[4\]](#).



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References

- 1. 77516-54-2(N-Cyclohexyl 2-Aminobenzenesulfonamide) | Kuuja.com [kuujia.com]

- 2. 4-amino-N-cyclohexylbenzenesulfonamide | C₁₂H₁₈N₂O₂S | CID 730226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. aablocks.com [aablocks.com]
- 4. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 5. go.drugbank.com [go.drugbank.com]
- 6. Sulfanilamide | C₆H₈N₂O₂S | CID 5333 - PubChem [pubchem.ncbi.nlm.nih.gov]
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